

Application Note: Functionalization of the 1,4-Oxazepane Scaffold

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Compound of Interest

Compound Name: 4-(1,4-Oxazepane-4-carbonyl)aniline hydrochloride

CAS No.: 1803589-66-3

Cat. No.: B1433312

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Target Audience: Medicinal Chemists, Process Chemists, Drug Discovery Scientists Scope: Synthetic strategies, conformational analysis, and detailed protocols for constructing and modifying the 1,4-oxazepane core.

Executive Summary: The Scarcity Paradox

The 1,4-oxazepane ring is a "privileged but underutilized" scaffold in modern drug discovery. Structurally positioned between the rigid morpholine (6-membered) and the flexible 1,4-diazepane (7-membered), it offers unique vector exploration for G-Protein Coupled Receptors (GPCRs), particularly Orexin and Dopamine D4 receptors.

Despite its value, 1,4-oxazepanes are scarce in compound libraries.^{[1][2]} This is primarily due to entropic penalties in ring closure and the lack of robust methods for direct functionalization of the saturated ring. This guide provides three validated protocols to overcome these barriers:

- De Novo Stereoselective Assembly (via Bromoetherification).
- Direct C–H Functionalization (via

-Lithiation).

- Modular Scaffold Decoration (via Chiral Pool Synthesis).

Strategic Analysis: Reactivity & Conformation[3]

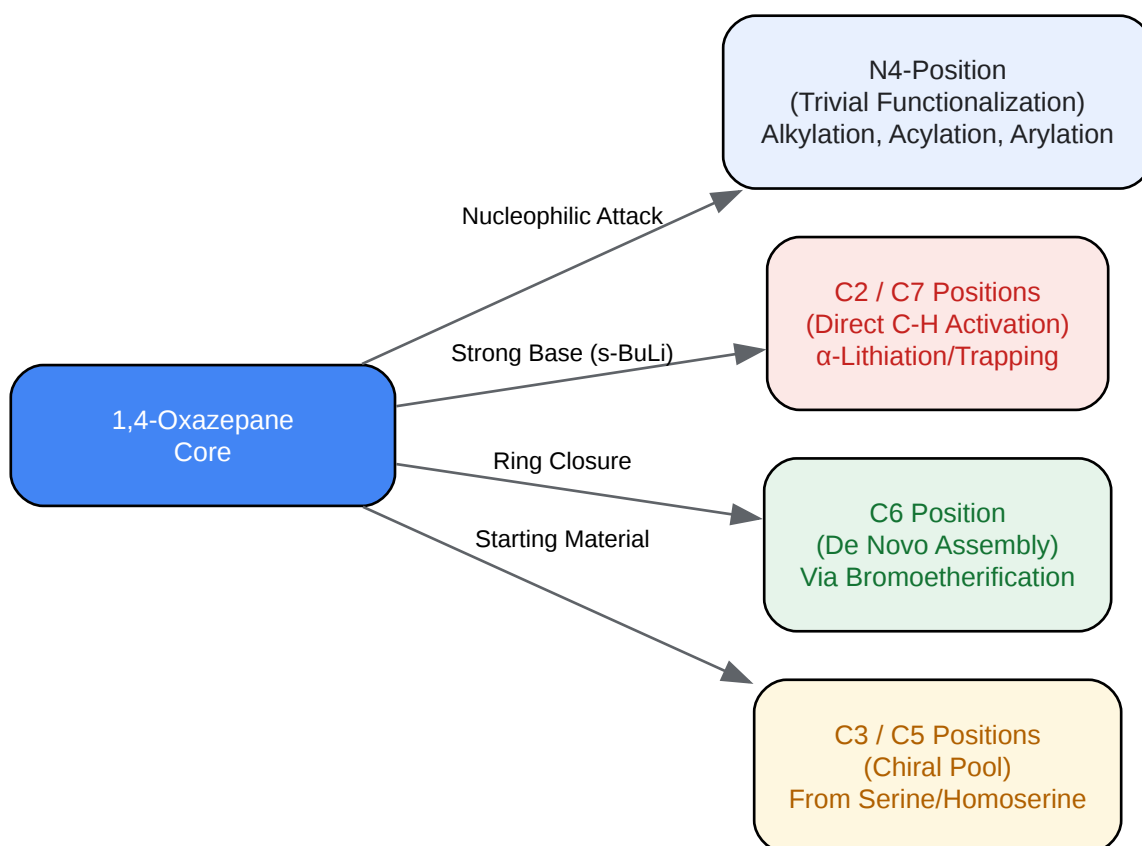
Conformational Dynamics

Unlike the chair-like morpholine, the 1,4-oxazepane ring exists in a dynamic equilibrium, typically favoring a twist-boat conformation. This flexibility allows the scaffold to adopt induced fits within binding pockets but complicates direct functionalization due to transannular interactions.

- Design Implication: Substituents at C2 and C7 (adjacent to heteroatoms) stabilize the ring conformation.
- Transannular Strain: Reactions attempting to bridge C3–C6 or C2–C7 often fail due to severe transannular strain, making "remote" functionalization (C6) challenging without pre-functionalized precursors.

The Functionalization Map

The following diagram outlines the primary strategic entry points for modifying the ring.



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Figure 1: Strategic entry points for 1,4-oxazepane functionalization. Colors indicate distinct synthetic methodologies.

Core Protocols

Protocol A: Stereoselective 7-endo-Bromoetherification

Application: Creating chiral, polysubstituted rings with a reactive handle (Br) at C6. **Mechanism:** This method utilizes an intramolecular electrophilic cyclization of allylic amines. The bromine atom installed at C6 serves as a versatile handle for cross-coupling or substitution.

Reagents:

- Substrate:

-Tosyl or

-Nosyl allylic amine (derived from amino acids or allylation).

- Electrophile:

-Bromosuccinimide (NBS) or

.
- Solvent: Acetonitrile (

) or Toluene.

Step-by-Step Methodology:

- Precursor Preparation: Synthesize the allylic amine precursor. Ensure the nitrogen is protected with an electron-withdrawing group (Ts, Ns) to prevent N-bromination and reduce basicity.
- Cyclization Setup: Dissolve the allylic amine (1.0 equiv) in anhydrous (0.1 M). Cool to 0°C.
- Addition: Add NBS (1.2 equiv) portion-wise over 15 minutes. Protect from light.
- Reaction: Stir at 0°C for 2 hours, then warm to room temperature. Monitor by TLC/LCMS for the disappearance of the alkene.
 - Critical Control Point: If 6-endo cyclization (morpholine formation) competes, switch solvent to Toluene/DCM (1:1) to favor the 7-endo pathway via conformational control.
- Workup: Quench with saturated aqueous

. Extract with EtOAc.
- Purification: Silica gel chromatography. The product is a 6-bromo-1,4-oxazepane.

Expert Insight: The stereoselectivity is substrate-controlled. Pre-existing chirality at the allylic position (from chiral amino acids) directs the bromine addition anti to the substituent.

Protocol B: Direct -Lithiation/Trapping (Late-Stage)

Application: Introducing substituents at C2 or C7 (alpha to oxygen/nitrogen) on a pre-formed ring. Challenge: 7-membered rings are conformationally mobile, making the lithiated species less stable than in pyrrolidines.

Reagents:

- Substrate:

-Boc-1,4-oxazepane.[3]
- Base:

-Butyllithium (

-BuLi, 1.3 M in cyclohexane).
- Ligand: TMEDA (Tetramethylethylenediamine) or Sparteine (for enantioselection).
- Electrophile: MeOD, Allyl bromide, Benzaldehyde,

.

Step-by-Step Methodology:

- Drying: Flame-dry a Schlenk flask under Argon.
- Complex Formation: Add anhydrous

(or THF) and TMEDA (1.2 equiv). Cool to -78°C. Add

-BuLi (1.2 equiv) dropwise. Stir for 15 mins.
- Lithiation: Add

-Boc-1,4-oxazepane (1.0 equiv) dissolved in

dropwise over 10 mins.
 - Critical Control Point: Maintain temperature strictly at -78°C. 1,4-oxazepane lithio-species are prone to

-elimination (ring opening) if warmed.

- Incubation: Stir at -78°C for 45–60 minutes. (Do not exceed 2 hours).
- Trapping: Add the electrophile (1.5 equiv) rapidly.
- Warming: Allow the mixture to warm slowly to room temperature over 4 hours.
- Quench: Add saturated

.

Why This Works: The Boc group directs lithiation to the

-position via dipole stabilization (Complex Induced Proximity Effect - CIPE). The oxygen atom at position 1 also assists in stabilizing the dipole, often favoring lithiation at C7 (alpha to N) over C2, though mixtures can occur.

Protocol C: Modular Assembly from Homoserine

Application: Synthesis of 5-substituted 1,4-oxazepane-5-carboxylic acids (Peptidomimetics).

Source: Adapted from solid-phase and solution-phase strategies using "chiral pool" starting materials.

Workflow:

- Start:
 - Fmoc-Homoserine (immobilized or esterified).
- Alkylation: React the side-chain hydroxyl with
 - bromo ketones or bromoacetates (Williamson ether synthesis).
- Deprotection/Cyclization: Removal of the Fmoc group followed by reductive amination or direct alkylation closes the ring.
- Result: A scaffold with a carboxylic acid handle at C5, ready for peptide coupling.

Data Summary & Troubleshooting

Method	Target Position	Key Advantage	Primary Limitation
Bromoetherification	C6 (plus Br handle)	High stereocontrol; Access to polysubstituted rings	Requires specific alkene precursors; 6- endo competition
-Lithiation	C2 / C7	Direct functionalization of simple rings	Low temp required (-78°C); Lithio-species instability
Homoserine Cyclization	C5 (Carboxyl)	Enantiopure; Ideal for peptidomimetics	Limited to C5 substitution pattern

Expert Tips:

- Separation: 1,4-oxazepanes are often oils. Derivatives with aromatic groups (e.g., -Ts, -Boc) crystallize better.
- Analysis: NMR signals for C2/C7 protons are often broad due to ring flipping. Variable Temperature (VT) NMR at -20°C can sharpen signals for characterization.

References

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- Stereo- and Regioselective Synthesis of Polysubstituted Chiral 1,4-Oxazepanes. Journal of Organic Chemistry, 2013, 78(3), 872–885.
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